

An In-depth Technical Guide to the Toxicological Profile of Dinotefuran

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Compound of Interest

Compound Name: *Dinotefuran DN Hydrochloride*

CAS No.: *939773-22-5*

Cat. No.: *B1532961*

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Abstract

This technical guide provides a comprehensive toxicological profile of Dinotefuran, a third-generation neonicotinoid insecticide. Designed for researchers, scientists, and drug development professionals, this document synthesizes data from regulatory assessments and peer-reviewed studies to offer in-depth insights into Dinotefuran's mechanism of action, toxicokinetics, and its effects across a spectrum of toxicological endpoints. The guide details acute, subchronic, and chronic toxicity, as well as specific assessments of neurotoxicity, genotoxicity, carcinogenicity, and reproductive and developmental effects. By explaining the causality behind experimental designs and presenting data in a structured format, this whitepaper serves as an authoritative resource for understanding the human health and environmental risk profile of Dinotefuran.

Introduction and Substance Identification

Dinotefuran ((RS)-1-methyl-2-nitro-3-[(tetrahydro-3-furanyl)methyl]guanidine) is a broad-spectrum neonicotinoid insecticide developed by Mitsui Chemicals.^[1] It is utilized in agriculture to control a wide variety of insect pests on leafy vegetables and in residential and commercial

settings.[1] It is also used in veterinary medicine for flea and tick prevention in dogs and cats.

[1]

A critical point of clarification is the nomenclature "**Dinotefuran DN Hydrochloride**" as specified in the topic. Extensive literature searches reveal no common or registered substance with this designation. Dinotefuran is a neutral molecule and does not typically form a hydrochloride salt. Therefore, this guide will focus on the toxicological profile of the parent compound, Dinotefuran.

Physicochemical Properties: Dinotefuran is an odorless, white crystalline solid with high water solubility (39.83 g/L) and a low octanol-water partition coefficient (log Pow of -0.549), indicating it is hydrophilic and systemic within plants.[2][3] These properties are crucial for its mode of action and also influence its environmental fate and toxicokinetics.[3][4]

Mechanism of Action

Dinotefuran, like other neonicotinoids, acts on the insect's nervous system.[1] Its primary mode of action is the disruption of nerve signal transmission by acting as an agonist at the nicotinic acetylcholine receptors (nAChRs).[1][5]

Key Mechanistic Points:

- **Agonistic Binding:** Dinotefuran binds to nAChRs in the insect's postsynaptic membrane.[6] This binding mimics the action of the natural neurotransmitter, acetylcholine (ACh).
- **Persistent Stimulation:** Unlike ACh, which is rapidly broken down by acetylcholinesterase, Dinotefuran is not easily metabolized at the synapse. This leads to a persistent and irreversible opening of the ion channel associated with the nAChR.[6]
- **Nerve Excitation and Paralysis:** The continuous influx of ions results in uncontrolled nerve excitation, leading to tremors, incoordination, and ultimately, the death of the insect.
- **Mammalian Selectivity:** Dinotefuran exhibits selective toxicity, with significantly lower affinity for mammalian nAChRs compared to insect nAChRs.[6] This difference in binding affinity is a key factor in its relatively low toxicity to mammals.

Caption: Mechanism of Dinotefuran at the insect nicotinic acetylcholine receptor (nAChR).

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

Understanding the ADME profile of a compound is fundamental to interpreting its toxicological effects. Studies in rats provide a clear picture of Dinotefuran's behavior in a mammalian system.

- **Absorption:** Dinotefuran is rapidly and almost completely absorbed from the gastrointestinal tract following oral administration, with absorption measured at over 90%.[\[3\]](#)[\[7\]](#)
- **Distribution:** Once absorbed, the compound is well-distributed throughout the body.[\[6\]](#) Studies have shown its presence in the stomach and kidneys, and it can cross the placental barrier, with fetal concentrations being similar to those in the dam.[\[6\]](#) It is also found in the milk of lactating females.[\[6\]](#)
- **Metabolism:** Metabolism of Dinotefuran is very limited. The vast majority of the administered dose is excreted as the unchanged parent compound (92-97%).[\[6\]](#) This suggests that the parent molecule is the primary toxicologically relevant substance.
- **Excretion:** Elimination is rapid and primarily occurs via the urine, with 88-99.8% of the dose excreted through this route.[\[3\]](#)[\[6\]](#) Fecal excretion is a minor pathway, accounting for only 1.06 to 3.16% of the administered dose.[\[6\]](#) The elimination half-life in rats ranges from approximately 3.6 to 16.1 hours, depending on the dose.[\[6\]](#)[\[7\]](#)

Acute Toxicity Profile

Acute toxicity studies are designed to assess the effects of a single, high-dose exposure to a substance. Dinotefuran exhibits low acute toxicity across oral, dermal, and inhalation routes of exposure.[\[8\]](#)[\[9\]](#)

Endpoint	Species	Value (mg/kg)	Toxicity Category	Reference
Oral LD ₅₀	Rat & Mouse	≥2000	IV (Low)	[1]
Dermal LD ₅₀	Rat	>2000	IV (Low)	[8]
Inhalation LC ₅₀	Rat	>4.09 mg/L	IV (Low)	[8]
Skin Irritation	Rabbit	Slight Irritant	IV (Low)	[3][8]
Eye Irritation	Rabbit	Non-irritating	IV (Low)	[8]
Dermal Sensitization	Guinea Pig	Not a sensitizer	N/A	[3][8]

Causality and Interpretation: The high LD₅₀ values indicate that a large single dose is required to cause mortality, reinforcing the compound's low acute toxicity in mammals. The primary target of toxicity, even at high acute doses, is the nervous system, with observed clinical signs including decreased motor activity.[3][9]

Subchronic and Chronic Toxicity

Repeated-dose studies are critical for identifying target organs and establishing safe exposure levels over longer periods. The primary target organs identified in subchronic and chronic studies with Dinotefuran are the nervous and immune systems.[2][3]

- Nervous System: Effects observed after repeated dosing include changes in motor activity, which are consistent with the compound's known effects on the nicotinic cholinergic nervous system.[3][9]
- Immune System: Decreases in spleen and thymus weights have been observed in multiple species, including rats, mice, and dogs, indicating potential immunotoxicity.[3]
- Endocrine System: Some studies have noted indications of endocrine-related effects in rats, such as altered estrous cycles in females and abnormal sperm parameters in males, particularly at high doses.[3]

Establishing Reference Doses: These studies are used to determine the No-Observed-Adverse-Effect-Level (NOAEL) and the Lowest-Observed-Adverse-Effect-Level (LOAEL), which are foundational for human health risk assessment. For instance, a chronic toxicity study in rats identified a LOAEL of 991 mg/kg/day based on decreased body weights and nephrotoxicity.[8]

Specific Toxicological Endpoints

6.1 Neurotoxicity

Given its mechanism of action, the neurotoxic potential of Dinotefuran has been thoroughly evaluated.

- **Acute Neurotoxicity:** In acute studies, clinical signs of neurotoxicity are observed, but typically at high doses.[9]
- **Developmental Neurotoxicity (DNT):** A DNT study in rats showed no maternal or offspring toxicity, even at the limit dose.[8][10] However, a reproduction study did note decreased grip strength in F1 pups, suggesting a potential for subtle neurodevelopmental effects at high parental exposure levels.[8][9]

6.2 Genotoxicity and Carcinogenicity

- **Genotoxicity:** Dinotefuran has been tested in a battery of in vitro and in vivo assays for mutagenicity and genotoxicity. The results have consistently been negative, indicating no evidence of mutagenic potential.[8][10]
- **Carcinogenicity:** Long-term carcinogenicity studies have been conducted in both rats and mice.[8] Based on the lack of evidence of carcinogenicity in these adequate rodent studies, the U.S. Environmental Protection Agency (EPA) has classified Dinotefuran as "Not Likely to be Carcinogenic to Humans".[3][8][10]

6.3 Reproductive and Developmental Toxicity

The potential for Dinotefuran to interfere with reproduction and development has been assessed in multi-generational studies.

- **Developmental Toxicity:** In developmental toxicity studies in rats and rabbits, no adverse effects on fetuses were observed, even at doses that caused maternal toxicity.[3] Some

studies have reported fetal growth retardation and skeletal abnormalities at high doses administered during organogenesis.[\[11\]](#)

- **Reproductive Toxicity:** In a two-generation reproduction study in rats, parental toxicity (e.g., decreased body weight) and offspring toxicity (e.g., decreased grip strength, decreased spleen and thymus weights) were observed at the same high dose levels.[\[3\]](#)[\[8\]](#) There was no adverse effect on reproductive performance itself at any tested dose.[\[8\]](#)[\[10\]](#)

Experimental Protocol: Acute Oral Toxicity (OECD 423)

To provide a practical context, the following is a generalized, step-by-step protocol for an acute oral toxicity study, consistent with OECD Test Guideline 423 (Acute Toxic Class Method). This method is used to estimate the LD₅₀ and identify signs of toxicity.

Caption: Generalized workflow for an Acute Oral Toxicity study (OECD 423).

Methodology Explained:

- **Animal Selection:** Young adult rats of a single sex (typically females, as they are often slightly more sensitive) are used. Acclimation ensures that the animals are not stressed before the study begins.
- **Dosing:** The test substance is administered in a vehicle (like corn oil or methylcellulose) via oral gavage to ensure precise dose delivery. Animals are fasted to promote absorption.
- **Step-wise Procedure:** The Acute Toxic Class method uses a step-wise approach with a small number of animals per step. The outcome of the first step (e.g., at 2000 mg/kg) determines the next step. If no mortality occurs, the study is concluded, and the LD₅₀ is classified as >2000 mg/kg. If mortality occurs, further testing at lower doses is required.
- **Observation:** Animals are observed for 14 days to capture both immediate and delayed toxic effects. Clinical signs, body weight changes, and mortality are the key endpoints.
- **Necropsy:** A gross necropsy is performed on all animals to identify any treatment-related changes in tissues and organs.

Conclusion

The toxicological profile of Dinotefuran is well-characterized by a comprehensive set of studies. It exhibits low acute toxicity to mammals, is not genotoxic or carcinogenic, and does not pose a significant risk for reproductive or developmental toxicity at expected exposure levels. The primary targets for toxicity at high doses are the nervous and immune systems, consistent with its mode of action and findings in repeated-dose studies. The selectivity of Dinotefuran for insect nAChRs over their mammalian counterparts is the biochemical basis for its favorable mammalian safety profile. This comprehensive dataset enables robust human health risk assessments and informs the safe use of Dinotefuran in its various applications.

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